

# N-(2-Hydroxyethyl)lactamide: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Hydroxy-N-(2-hydroxyethyl)propanamide

Cat. No.: B1220602

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the chemical characteristics, synthesis, purification, and analysis of N-(2-Hydroxyethyl)lactamide. The information is curated to support research, development, and quality control activities involving this compound.

## Core Chemical Characteristics

N-(2-Hydroxyethyl)lactamide, also known as Lactamide MEA, is a hygroscopic, viscous liquid. It is a member of the N-acylethanolamine class of compounds.

## Chemical Identity

Identifier	Value
IUPAC Name	2-hydroxy-N-(2-hydroxyethyl)propanamide[1]
CAS Number	5422-34-4[1]
Molecular Formula	C5H11NO3[1]
Molecular Weight	133.15 g/mol [1]
Synonyms	Lactamide MEA, 2-Lactamidoethanol, N-Lactoyl ethanolamine, Incromectant LMEA[1]

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of N-(2-Hydroxyethyl)lactamide.

Property	Value	Source
Appearance	Viscous, brownish liquid; cooked brown roasted aroma. [2] Light yellow to yellow to orange clear liquid.	Tokyo Chemical Industry
Boiling Point	380.3 °C at 760 mmHg	ChemSrc
451 to 456 K (178 to 183 °C) at 0.0001 bar	NIST WebBook	
Density	1.184 g/cm <sup>3</sup> [3]	ChemSrc
Refractive Index	1.478[3]	ChemSrc
Solubility	Very soluble in water; insoluble in pentane and diethyl ether.[4]	ECHEMI
LogP (Octanol-Water Partition Coefficient)	-1.4	PubChem[1]

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of N-(2-Hydroxyethyl)lactamide are provided below. These protocols are derived from established procedures for similar compounds and should be optimized for specific laboratory conditions.

## Synthesis of N-(2-Hydroxyethyl)lactamide

This protocol describes the direct amidation of lactic acid with ethanolamine.

Materials:

- Lactic acid (1.0 eq)

- Ethanolamine (1.0 eq)
- Toluene
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar

#### Procedure:

- To a round-bottom flask equipped with a magnetic stir bar, a Dean-Stark apparatus, and a reflux condenser, add equimolar quantities of lactic acid and ethanolamine.
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux with vigorous stirring. Water will begin to collect in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction (typically 2-4 hours).
- Cool the reaction mixture to room temperature.
- Remove the toluene under reduced pressure using a rotary evaporator to yield the crude N-(2-Hydroxyethyl)lactamide as a viscous liquid.

## Purification

The crude product can be purified by vacuum distillation or column chromatography.

#### Vacuum Distillation:

- Set up a distillation apparatus for vacuum distillation.

- Heat the crude N-(2-Hydroxyethyl)lactamide under reduced pressure.
- Collect the fraction boiling at approximately 178-183 °C at 0.0001 bar.

Column Chromatography:

- Stationary Phase: Silica gel
- Mobile Phase: A gradient of ethyl acetate in hexane is a suitable starting point. Due to the polar nature of the compound, a more polar solvent system such as dichloromethane/methanol may be necessary.

## Analytical Methods

The purity and identity of N-(2-Hydroxyethyl)lactamide can be confirmed using the following analytical techniques.

This method is adapted from protocols for similar polar analytes.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of water and acetonitrile (e.g., 95:5 v/v) containing 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the sample in the mobile phase.
- Column: A polar capillary column (e.g., DB-WAX or equivalent).
- Injector Temperature: 250 °C.
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.

- Ramp: Increase to 240 °C at a rate of 10 °C/min.
- Final hold: Hold at 240 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Ion Source Temperature: 230 °C.
- Mass Range: m/z 40-300.
- <sup>13</sup>C NMR (in D<sub>2</sub>O, reference Dioxane): Spectral data is available on public databases such as SpectraBase for comparison.[\[1\]](#)
- FTIR (Neat, liquid film): The sample can be analyzed directly as a thin film between two KBr or NaCl plates. Characteristic amide and hydroxyl absorptions are expected.
- Mass Spectrometry (GC-MS): The electron ionization mass spectrum will show fragmentation patterns characteristic of the molecule's structure. Data is available on PubChem and the NIST WebBook.[\[1\]](#)

## Safety and Toxicology

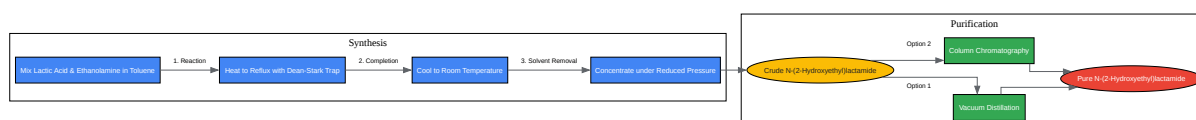
- GHS Classification: Not classified as hazardous according to the majority of GHS reports.[\[1\]](#) However, some suppliers indicate it may be harmful if swallowed, in contact with skin, or if inhaled.
- Toxicity Summary: The Cosmetic Ingredient Review (CIR) Expert Panel concluded that Lactamide MEA is safe in its present practices of use and concentration in cosmetics when formulated to be non-irritating.[\[1\]](#) They cautioned against its use in products where N-nitroso compounds could be formed.[\[1\]](#)

## Biological Activity and Signaling Pathways

Currently, there is limited research on the specific biological activities and signaling pathways of N-(2-Hydroxyethyl)lactamide. However, the N-(2-hydroxyethyl)amide structural motif is found in compounds that exhibit anticonvulsant, anti-inflammatory, and antimicrobial properties. Further research is warranted to explore the potential pharmacological effects of N-(2-Hydroxyethyl)lactamide.

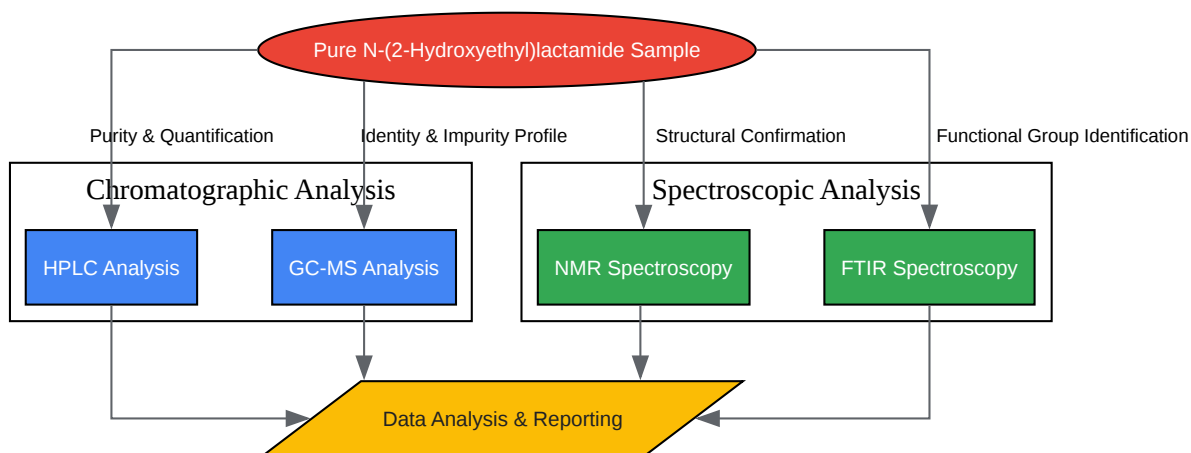
## Visualizations

The following diagrams illustrate the experimental workflows for the synthesis and analysis of N-(2-Hydroxyethyl)lactamide.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of N-(2-Hydroxyethyl)lactamide.



[Click to download full resolution via product page](#)

Caption: Workflow for the analytical characterization of N-(2-Hydroxyethyl)lactamide.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Strategies to Enable and Simplify HPLC Polar Compound Separation | Separation Science [sepscience.com]
- 2. assets.fishersci.com [assets.fishersci.com]
- 3. chromatographyonline.com [chromatographyonline.com]
- 4. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [N-(2-Hydroxyethyl)lactamide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220602#n-2-hydroxyethyl-lactamide-chemical-characteristics]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)